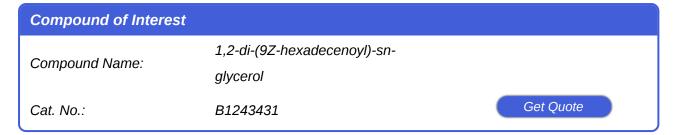


Application Note: A Comprehensive Lipidomics Workflow for Diacylglycerol Profiling

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Diacylglycerols (DAGs) are critical lipid molecules that function as key intermediates in lipid metabolism and as essential second messengers in cellular signaling pathways.[1][2][3][4][5] Altered DAG levels have been implicated in various diseases, including cancer, diabetes, and metabolic disorders, making their accurate quantification crucial for understanding disease mechanisms and for biomarker discovery.[3][6] This application note provides a detailed workflow for the comprehensive profiling of DAG molecular species from biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The workflow covers all essential steps from sample preparation and lipid extraction to data acquisition and analysis.

Experimental Workflow for Diacylglycerol Profiling

The overall workflow for DAG lipidomics is a multi-step process that requires careful attention to detail to ensure accurate and reproducible results.[7] The main stages include sample preparation, lipid extraction, chromatographic separation, mass spectrometric analysis, and data processing.



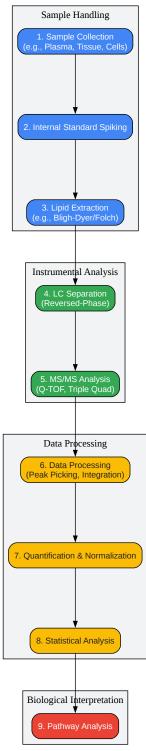


Figure 1: High-level workflow for DAG lipidomics.



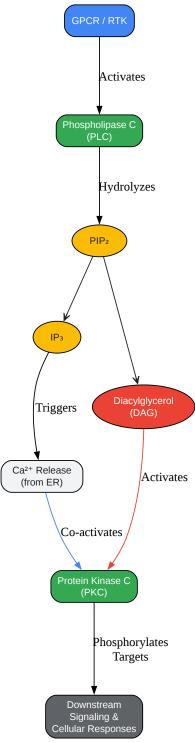


Figure 2: The PLC-DAG-PKC signaling pathway.

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